

Application Notes and Protocols: Preparation of ONO-RS-082 Stock Solution in DMSO

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Compound of Interest

Compound Name: ONO-RS-082

Cat. No.: B1663043

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Introduction

ONO-RS-082 is a potent and reversible inhibitor of phospholipase A2 (PLA2), a key enzyme in the arachidonic acid cascade responsible for the production of various inflammatory mediators. [1][2][3] Accurate preparation of a stock solution is the first critical step for in vitro and in vivo studies investigating its biological effects, which include the disruption of endosome tubule formation and maintenance of the Golgi complex.[2][4] This document provides a detailed protocol for the preparation, storage, and handling of **ONO-RS-082** stock solutions using dimethyl sulfoxide (DMSO) as the solvent.

Physicochemical Properties and Storage

A summary of the key quantitative data for **ONO-RS-082** is presented in the table below. It is crucial to use this information for accurate concentration calculations and proper storage to maintain the compound's stability and activity.

Property	Value	Citations
Molecular Weight	371.86 g/mol	[3][5]
Appearance	White to off-white solid	[5]
Solubility in DMSO	Up to 100 mg/mL (268.92 mM). Solubility can be aided by warming or sonication. It is recommended to use newly opened, anhydrous DMSO as the product is hygroscopic.	[1][5]
Storage of Powder	-20°C for up to 3 years or 4°C for up to 2 years. Store in the dark as the compound is light-sensitive.	[1][5]
Stock Solution Storage	Aliquot and store at -20°C for up to 3 months or -80°C for up to 6 months to avoid repeated freeze-thaw cycles.	[2][5][6]

Experimental Protocol: Preparation of a 50 mM ONO-RS-082 Stock Solution

This protocol details the steps to prepare a 50 mM stock solution of **ONO-RS-082** in DMSO.

Materials

- **ONO-RS-082** powder
- Anhydrous/molecular grade Dimethyl Sulfoxide (DMSO)[7]
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Water bath or sonicator (optional, for aiding dissolution)

Equipment

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.

Calculations

To prepare a 50 mM stock solution, the required mass of **ONO-RS-082** can be calculated using the following formula:

$$\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 50 mM stock solution:

- Concentration = 50 mM = 0.050 mol/L
- Volume = 1 mL = 0.001 L
- Molecular Weight = 371.86 g/mol

$$\text{Mass (mg)} = 0.050 \text{ mol/L} \times 0.001 \text{ L} \times 371.86 \text{ g/mol} = 0.01859 \text{ g} = 18.59 \text{ mg}$$

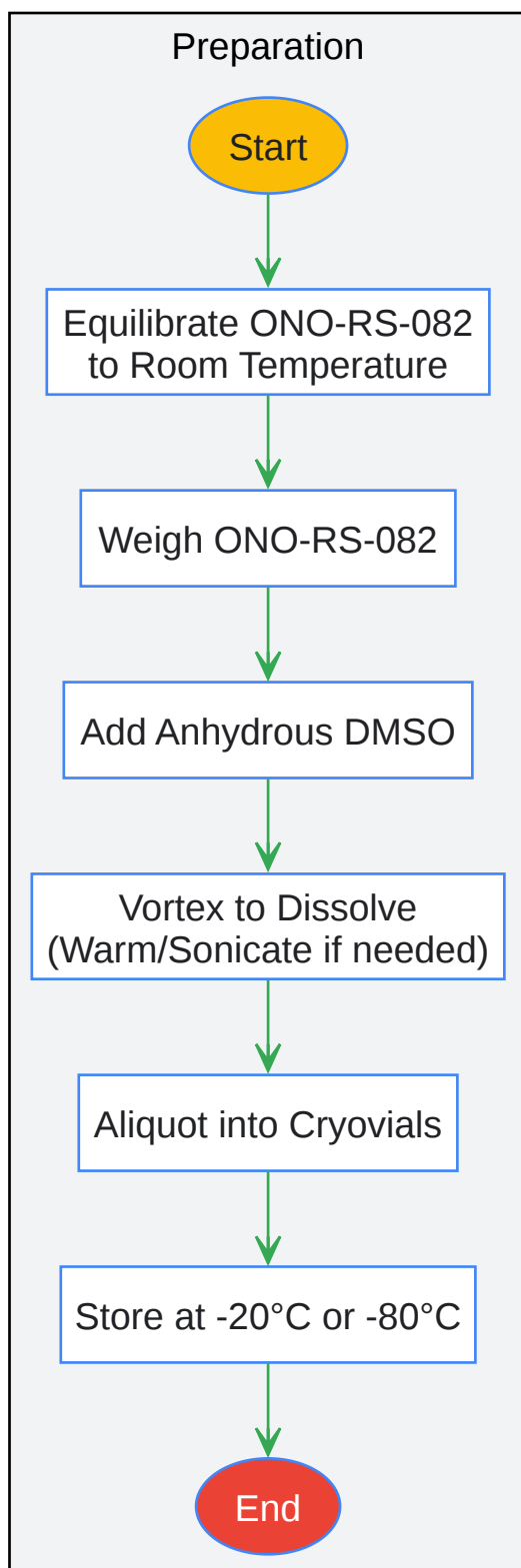
Procedure

- **Acclimatization:** Before opening, allow the vial of **ONO-RS-082** powder to equilibrate to room temperature for at least 1 hour.^[6] This prevents condensation of moisture onto the hygroscopic compound.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **ONO-RS-082** (e.g., 18.59 mg for 1 mL of a 50 mM solution) into the tube.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **ONO-RS-082** powder.

- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, gentle warming in a water bath or brief sonication can be used to aid dissolution.^[1] Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile cryovials.^[5]
- Storage: Store the aliquots at -20°C or -80°C in a light-protected container.^{[1][2][4][5][6]}

Visualized Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **ONO-RS-082** stock solution.

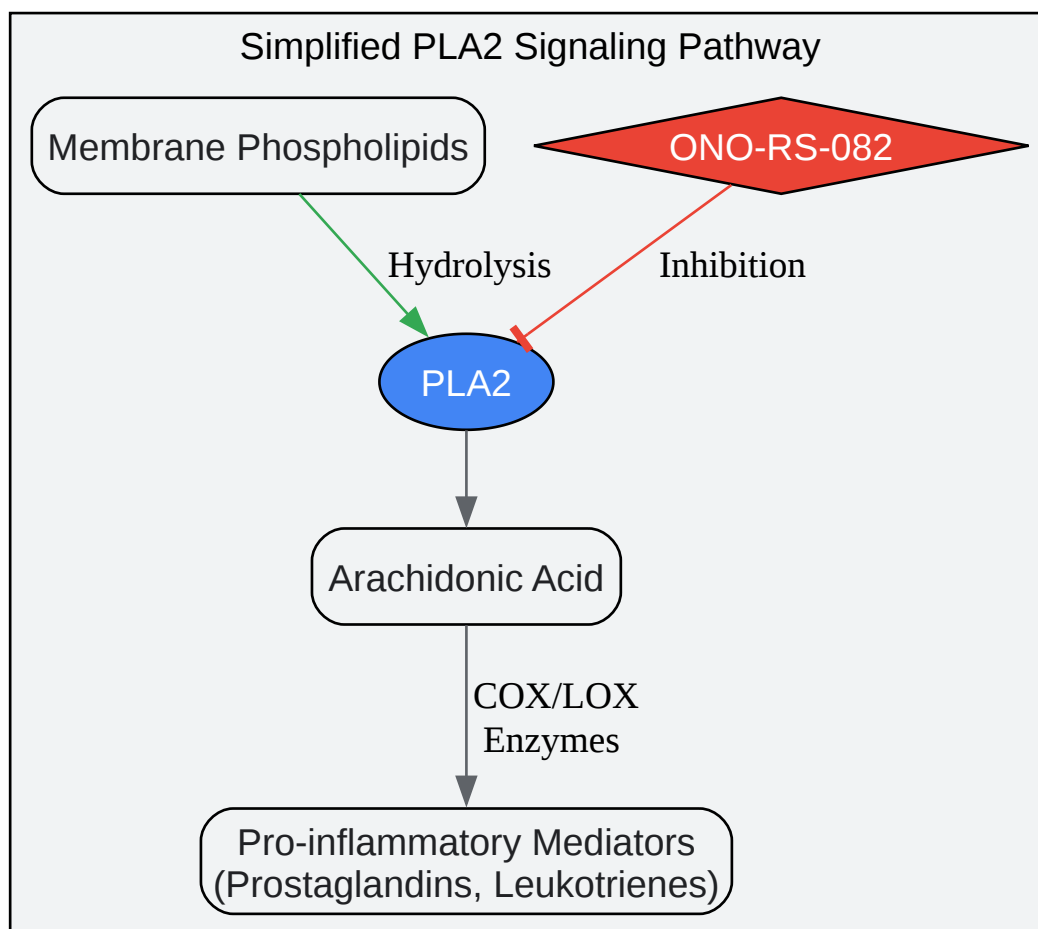


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Caption: Workflow for **ONO-RS-082** Stock Solution Preparation.

Mechanism of Action: Inhibition of PLA2 Signaling

ONO-RS-082 exerts its effects by inhibiting phospholipase A2 (PLA2). This enzyme is responsible for hydrolyzing membrane phospholipids to release arachidonic acid, the precursor for prostaglandins and leukotrienes, which are potent inflammatory mediators. The diagram below shows a simplified representation of this pathway.



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Caption: **ONO-RS-082** inhibits the PLA2-mediated release of arachidonic acid.

Safety Precautions

- Always handle **ONO-RS-082** in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- DMSO is a potent solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **ONO-RS-082** for complete safety and handling information.

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